

# AT-121 hydrochloride stability in DMSO solution

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## Compound of Interest

Compound Name: AT-121 hydrochloride

Cat. No.: B12414561

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## AT-121 Hydrochloride Technical Support Center

Welcome to the technical support center for **AT-121 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guides for their experiments involving **AT-121 hydrochloride** in DMSO solution.

## Frequently Asked Questions (FAQs)

1. How should solid **AT-121 hydrochloride** be stored?

For optimal stability, solid **AT-121 hydrochloride** should be stored in a dry, dark environment. Recommended storage temperatures are:

- Short-term (days to weeks): 0 - 4°C
- Long-term (months to years): -20°C

2. What is the recommended solvent for **AT-121 hydrochloride**?

**AT-121 hydrochloride** is soluble in Dimethyl Sulfoxide (DMSO). It is recommended to prepare stock solutions in high-quality, anhydrous DMSO.

3. How should I prepare a stock solution of **AT-121 hydrochloride** in DMSO?

Please refer to the detailed experimental protocol for preparing a stock solution in the "Experimental Protocols" section below.

4. What are the recommended storage conditions for **AT-121 hydrochloride** in DMSO solution?

Once dissolved in DMSO, the stability of **AT-121 hydrochloride** is best maintained under the following conditions:

- Short-term (days to weeks): 0 - 4°C
- Long-term (months): -20°C

To minimize degradation, it is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

5. Is there quantitative data on the stability of **AT-121 hydrochloride** in DMSO?

Currently, specific quantitative stability data, such as degradation rates or detailed degradation product analysis for **AT-121 hydrochloride** in DMSO, is not readily available in public literature. The storage recommendations provided are based on general best practices for chemical compounds and information from suppliers. For critical applications, it is recommended to perform your own stability assessment.

6. My **AT-121 hydrochloride** solution in DMSO appears to have precipitated. What should I do?

Precipitation can occur for several reasons. Please refer to the "Troubleshooting Guides" section for a step-by-step approach to address this issue.

## Data Presentation

Table 1: Recommended Storage Conditions for **AT-121 Hydrochloride**

Form	Short-Term Storage	Long-Term Storage
Solid	0 - 4°C (days to weeks)	-20°C (months to years)
DMSO Solution	0 - 4°C (days to weeks)	-20°C (months)

## Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **AT-121 Hydrochloride** in DMSO

Materials:

- **AT-121 hydrochloride** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-weighing Preparation:** Allow the vial of solid **AT-121 hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **AT-121 hydrochloride** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 499.11 g/mol ), you would weigh 4.99 mg.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the solid compound. For the example above, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Aliquoting and Storage:** Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile tubes. Store the aliquots at -20°C for long-term storage.

## Troubleshooting Guides

Issue: Precipitation of **AT-121 Hydrochloride** in DMSO Solution Upon Addition to Aqueous Media

This is a common issue when a compound that is highly soluble in DMSO is introduced into an aqueous buffer or cell culture medium.

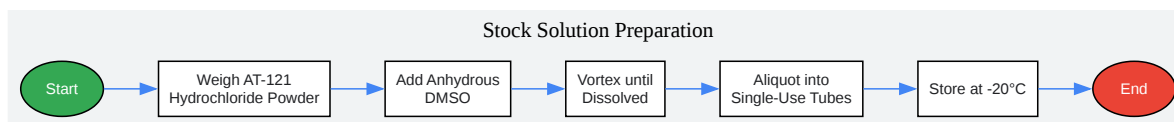
Possible Causes:

- The compound has low solubility in the final aqueous solution.
- The concentration of the compound in the final solution exceeds its solubility limit.
- The final concentration of DMSO is too low to maintain the compound in solution.

Solutions:

- Increase the final DMSO concentration: If your experimental system can tolerate it, increasing the final percentage of DMSO may help to keep the compound in solution. Always include a vehicle control with the same final DMSO concentration in your experiments.
- Decrease the final compound concentration: Test a lower final concentration of **AT-121 hydrochloride** to see if it remains soluble.
- Modify the dilution method: Instead of adding the DMSO stock directly to the aqueous solution, try pre-mixing the DMSO stock with a small volume of the aqueous solution before adding it to the final volume. This can sometimes prevent localized high concentrations that lead to precipitation.
- Use a different solvent: While DMSO is the recommended solvent, for certain applications, exploring other solvents or formulation strategies may be necessary.

## Visualizations



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Caption: Workflow for preparing an **AT-121 hydrochloride** stock solution.

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